

# Alternative names and synonyms for Acid green 20

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## Compound of Interest

Compound Name: Acid green 20

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## Acid Green 20: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of **Acid Green 20**, a synthetic azo dye. It covers its chemical identity, alternative names, and a comprehensive experimental protocol for its decolorization. The information is intended for use in research and development settings.

### Chemical Identity and Synonyms

**Acid Green 20** is a disodium salt of 4-amino-3-[(4-aminophenyl)azo]-5-hydroxy-6-(phenylazo)naphthalene-2,7-disulfonic acid.[1] It is classified as a double azo dye.[2] A comprehensive list of its identifiers and synonyms is provided in Table 1.

Table 1: Identifiers and Synonyms for **Acid Green 20**

Identifier Type	Value
C.I. Name	C.I. Acid Green 20[2]
C.I. Number	20495[2][3]
CAS Registry Number	5850-39-5[2][3][4]
Molecular Formula	C <sub>22</sub> H <sub>16</sub> N <sub>6</sub> Na <sub>2</sub> O <sub>7</sub> S <sub>2</sub> [2][3][4]
Molecular Weight	586.51 g/mol [2][3][4]
Common Synonyms	Acid Green A, Acid Green B, Weak Acid Green B, Acid Dark Green B, Acid Dark Green 6B, Acid Green N, Acid Green No 2, Akacid Green B, Anaracid Dark Green B, Atlacid Dark Green B, Atul Acid Dark Green B, Bemacid Green BD[2][3][5]
IUPAC Name	disodium 4-amino-3-[(4-aminophenyl)azo]-5-hydroxy-6-(phenylazo)naphthalene-2,7-disulfonate[4]

## Physicochemical Properties

**Acid Green 20** appears as a dark green to black powder.[2] It is soluble in water, slightly soluble in ethanol, and insoluble in most other organic solvents.[2][5] The aqueous solution is a dark blue-light green.[2]

## Experimental Protocol: Decolorization of Acid Green 20

The following protocol is adapted from a study on the optimization of **Acid Green 20** decolorization using ultrasonic irradiation in the presence of hydrogen peroxide (H<sub>2</sub>O<sub>2</sub>). This process is relevant for environmental remediation studies and understanding the degradation pathways of azo dyes.

## Materials and Reagents

- **Acid Green 20** (AG 20)

- Hydrogen peroxide ( $\text{H}_2\text{O}_2$ , 30% w/v)
- Sulfuric acid ( $\text{H}_2\text{SO}_4$ )
- Sodium hydroxide ( $\text{NaOH}$ )
- Deionized water
- Argon gas

## Equipment

- Ultrasonic bath/processor
- pH meter
- Spectrophotometer
- Standard laboratory glassware

## Experimental Procedure

- Preparation of Stock Solution: Prepare a stock solution of **Acid Green 20** in deionized water.
- Working Solution Preparation: From the stock solution, prepare the experimental working solutions of the desired concentration.
- pH Adjustment: Adjust the initial pH of the dye solution to the desired value using  $\text{H}_2\text{SO}_4$  or  $\text{NaOH}$ .
- Addition of  $\text{H}_2\text{O}_2$ : Add the required concentration of  $\text{H}_2\text{O}_2$  to the dye solution.
- Ultrasonic Treatment: Place the solution in the ultrasonic bath and irradiate for the specified duration and power density. It is recommended to purge the solution with argon gas before sonication to remove dissolved oxygen, which can interfere with the degradation process.
- Sample Analysis: After treatment, measure the absorbance of the solution at the maximum wavelength of **Acid Green 20** using a spectrophotometer to determine the extent of decolorization.

## Optimized Decolorization Parameters

The study identified the following optimal conditions for the decolorization of **Acid Green 20**:

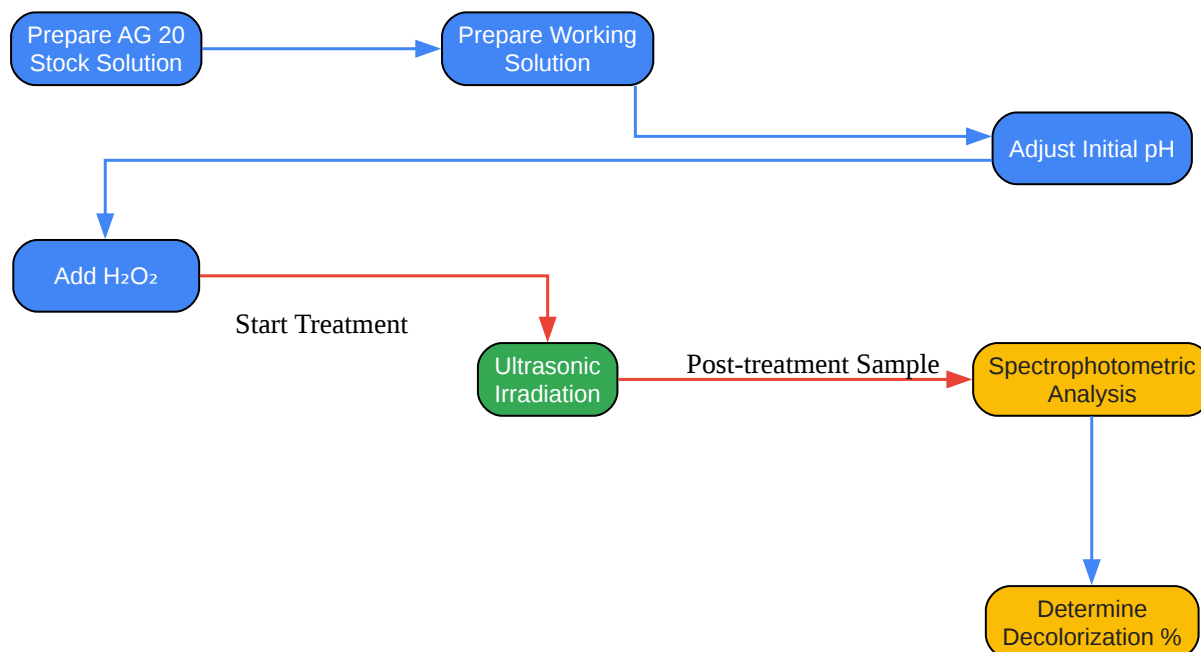
Table 2: Optimized Parameters for **Acid Green 20** Decolorization

Parameter	Optimal Value
Ultrasonic Power Density	1.08 W/mL
Initial pH	4.85
H <sub>2</sub> O <sub>2</sub> Concentration	1.94 mM
Predicted Decolorization Rate	96.8%
Observed Decolorization Rate	96.3%

Data sourced from Zhang Z, et al. (2009). Optimization for decolorization of azo dye **acid green 20** by ultrasound and H<sub>2</sub>O<sub>2</sub> using response surface methodology.

## Visualization of Experimental Workflow

The following diagram illustrates the key steps in the experimental protocol for the decolorization of **Acid Green 20**.



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Caption: Workflow for the decolorization of **Acid Green 20**.

## Applications and Relevance

While primarily used as a dye in the textile and paper industries, the study of **Acid Green 20**'s degradation is significant for environmental science and toxicology. Understanding the breakdown of azo dyes is crucial for developing effective wastewater treatment methods. For drug development professionals, the methodologies used to analyze and degrade such compounds can be informative for studies on the metabolism and clearance of drug molecules containing similar chemical moieties. Although classified as a fluorescent dye, detailed protocols for its application in biological imaging are not as readily available as for other common fluorophores.

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